

Application Note: High-Performance Liquid Chromatography for the Separation of Etrimfos

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Compound of Interest

Compound Name: *Etrimfos*

Cat. No.: *B1671772*

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Abstract

This application note details a robust and reliable method for the separation and quantification of **Etrimfos**, an organophosphate insecticide, using High-Performance Liquid Chromatography (HPLC) with UV detection. The described protocol is intended for researchers, scientists, and professionals in drug development and environmental analysis. The method utilizes a reversed-phase C18 column with an isocratic mobile phase of acetonitrile and water, providing a rapid and efficient separation. This document provides the necessary parameters, a detailed experimental protocol, and expected performance data to facilitate the implementation of this method in a laboratory setting.

Introduction

Etrimfos is a non-systemic organophosphate insecticide and acaricide used to control a broad spectrum of chewing and sucking insects and mites.^[1] Its presence in environmental and agricultural samples necessitates a reliable analytical method for detection and quantification to ensure food safety and monitor environmental contamination. High-Performance Liquid Chromatography (HPLC) offers a sensitive and specific method for the analysis of organophosphate pesticides.^{[2][3][4]} This application note presents a straightforward reversed-phase HPLC (RP-HPLC) method suitable for the routine analysis of **Etrimfos**.

Experimental Conditions

A summary of the HPLC instrument conditions for the analysis of **Etrinfos** is provided in the table below. These parameters are based on established methods for similar organophosphate pesticides and may require optimization for specific instrumentation and sample matrices.^{[2][3]}

Parameter	Value
HPLC System	Agilent 1200 Series or equivalent
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection	UV at 220 nm
Run Time	10 minutes
Retention Time (Etrinfos)	~ 5.8 min (Hypothetical)
Limit of Detection (LOD)	0.05 µg/mL (Hypothetical)
Limit of Quantification (LOQ)	0.15 µg/mL (Hypothetical)

Experimental Protocol

Reagents and Materials

- **Etrinfos** analytical standard (Purity ≥ 98%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade)
- 0.45 µm Syringe filters

Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **Etrimfos** analytical standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.

Sample Preparation

The following is a general procedure for the extraction of **Etrimfos** from a solid matrix (e.g., soil, crop samples). The specific steps may need to be modified based on the sample type.

- Extraction: Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. Add 20 mL of acetonitrile and vortex for 5 minutes.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes.
- Collection: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 1 mL of the mobile phase.
- Filtration: Filter the reconstituted sample through a 0.45 µm syringe filter into an HPLC vial prior to injection.

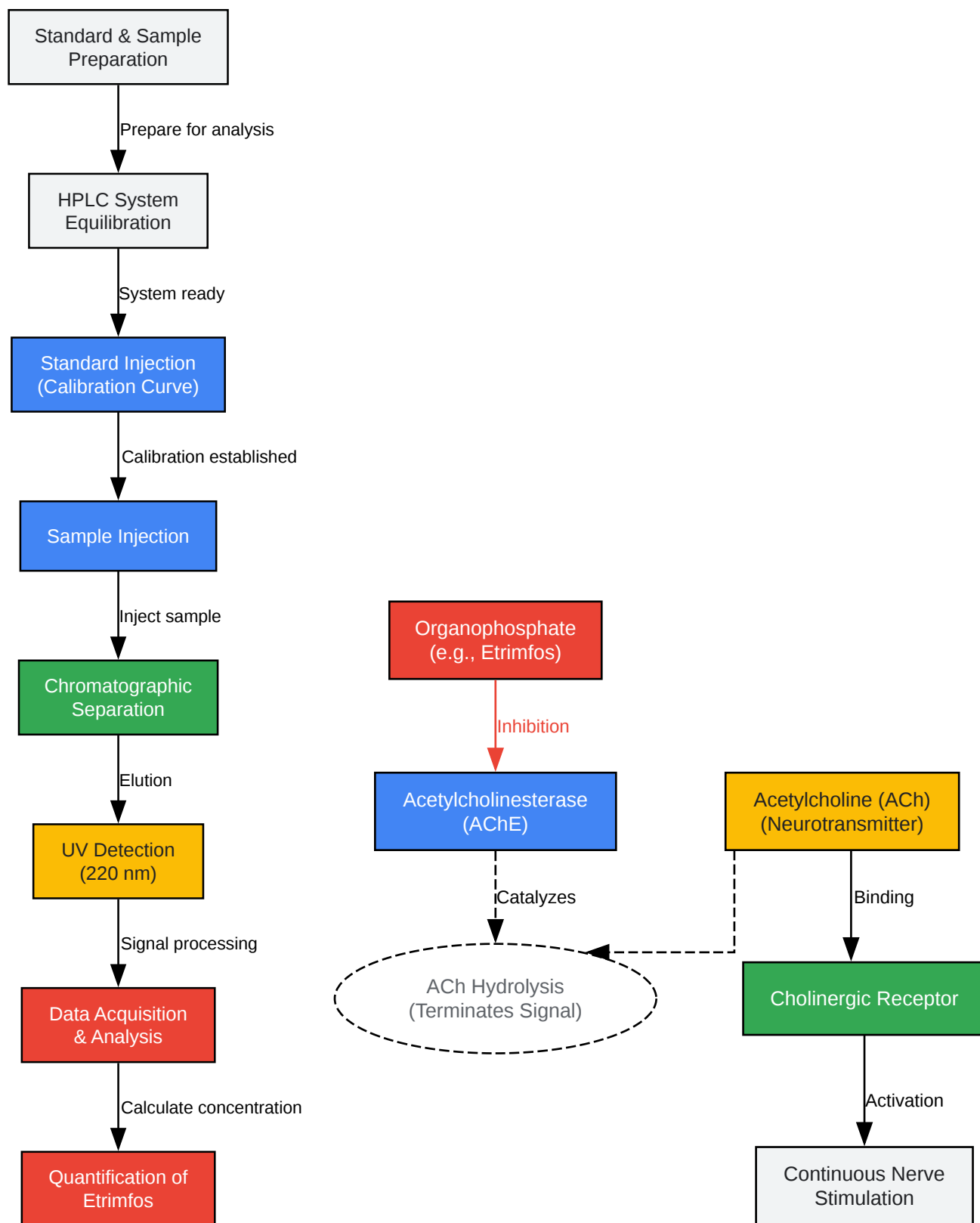
HPLC Analysis

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject 20 µL of each working standard solution to generate a calibration curve.
- Inject 20 µL of the prepared sample solution.
- Monitor the chromatogram at 220 nm.

Data Analysis

- Identify the **Etrinfos** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the concentration of **Etrinfos** in the sample using the calibration curve generated from the working standard solutions.

Logical Workflow for Etrinfos HPLC Analysis



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